

# Unveiling the Profile of CAS 84176-80-7: An Industrial Azo Dye

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Einecs 282-346-4*

Cat. No.: *B15188834*

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## Abstract

This technical guide provides a comprehensive overview of the chemical compound identified by CAS number 84176-80-7. The document elucidates the chemical identity of this substance, which is known as 2,5-dichloro-4-[[3-methyl-5-oxo-1-(4-sulfophenyl)-4H-pyrazol-4-yl]diazenyl]benzenesulfonic acid, compounded with N,N'-diphenylguanidine (1:2). Despite a thorough investigation into the scientific literature and chemical databases, this compound is predominantly characterized by its industrial applications as an azo dye. To date, there is a notable absence of published research detailing its use in life sciences, drug development, or any specific biological or pharmacological contexts. This guide serves to summarize the available chemical and industrial information and to highlight the current void in research applications for this specific molecule.

## Chemical Identity and Properties

The compound with CAS number 84176-80-7 is a complex salt. Its core structure is an azo dye, characterized by the presence of a diazenyl (-N=N-) group that links a substituted pyrazolone ring with a dichlorinated benzenesulfonic acid moiety. This anionic dye is neutralized by two equivalents of the organic base N,N'-diphenylguanidine.

Table 1: Chemical and Physical Properties of CAS 84176-80-7

Property	Value
CAS Number	84176-80-7
IUPAC Name	2,5-dichloro-4-[[3-methyl-5-oxo-1-(4-sulfophenyl)-4H-pyrazol-4-yl]diazenyl]benzenesulfonic acid; N,N'-diphenylguanidine (1:2)
Molecular Formula	C <sub>42</sub> H <sub>38</sub> Cl <sub>2</sub> N <sub>10</sub> O <sub>7</sub> S <sub>2</sub>
Molecular Weight	929.9 g/mol
Synonyms	Einecs 282-346-4
Physical Description	Solid (presumed)
Solubility	No data available

## Industrial Applications

The primary application of CAS 84176-80-7 is as an azo dye. Azo dyes are a major class of synthetic colorants used extensively in a variety of industries. The structural features of this compound, particularly the sulfonic acid groups, suggest its use in dyeing textiles, such as wool and polyamide, and potentially in the formulation of inks. The presence of chlorine atoms in the structure may enhance the lightfastness and wash-fastness of the dye.

## State of Research and Development

A comprehensive search of scientific literature, including medicinal chemistry, pharmacology, and molecular biology databases, did not yield any specific research applications for CAS number 84176-80-7 in a biological or therapeutic context. There is no publicly available data on its pharmacological properties, mechanism of action, or its effects on any signaling pathways. Furthermore, no quantitative biological data, such as IC<sub>50</sub> or binding affinity values, have been reported.

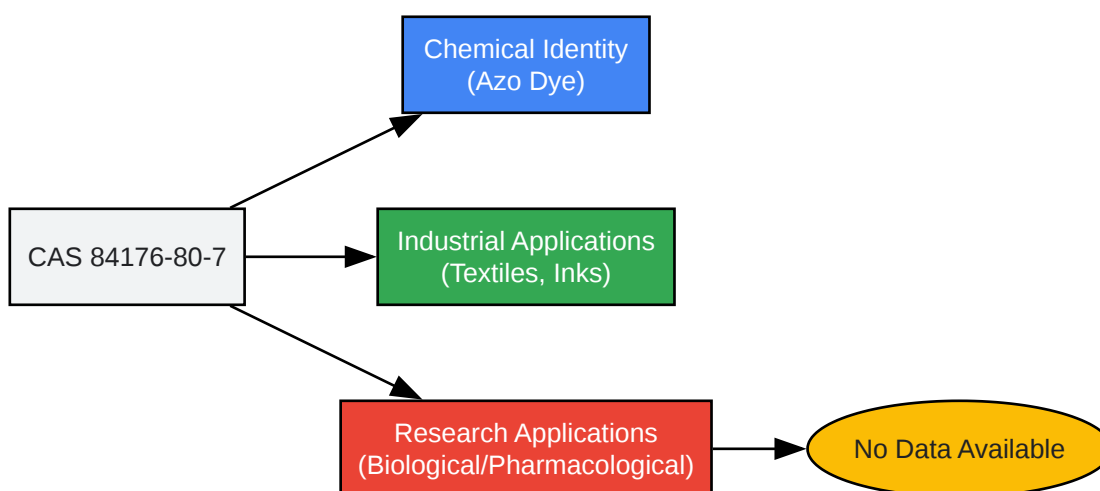
The absence of such information suggests that this compound has likely not been a subject of investigation for pharmaceutical or biological research purposes. The focus of its characterization has remained within the domain of industrial chemistry.

## Experimental Protocols

Due to the lack of published biological research, this guide cannot provide any experimental protocols related to this compound.

## Signaling Pathways and Logical Relationships

As there is no information on the biological activity of CAS 84176-80-7, it is not possible to create diagrams of signaling pathways or experimental workflows. For illustrative purposes, a diagram depicting the logical relationship of the available information is provided below.



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Caption: Information Flow for CAS 84176-80-7

## Conclusion and Future Directions

In conclusion, the compound registered under CAS number 84176-80-7 is an azo dye with established industrial applications. However, for the audience of researchers, scientists, and drug development professionals, it is crucial to note the complete absence of data regarding its biological activity and potential therapeutic applications.

This presents a veritable "blank slate" for investigation. Future research could involve:

- Initial Biological Screening: High-throughput screening against a diverse panel of biological targets to identify any potential bioactivity.

- Cytotoxicity Assays: Evaluation of its toxic effects on various cell lines to understand its safety profile.
- Computational Studies: In silico modeling and docking studies to predict potential interactions with biological macromolecules.

Until such studies are undertaken and published, CAS 84176-80-7 remains a compound of interest primarily to the dye and chemical manufacturing industries, with its potential in the life sciences yet to be explored.

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#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)